

Personal protective equipment for handling Ethyl (E)-oct-2-enoate

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Compound of Interest

Compound Name: Ethyl (E)-oct-2-enoate

Cat. No.: B3029647

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Essential Safety and Handling Guide for Ethyl (E)-oct-2-enoate

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **Ethyl (E)-oct-2-enoate**. It is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

Chemical and Physical Properties

A summary of the key quantitative data for **Ethyl (E)-oct-2-enoate** is presented below.

Property	Value	Source
CAS Number	7367-82-0	[1][2][3]
Molecular Formula	C10H18O2	[1][3][4]
Molecular Weight	170.25 g/mol	[4][5]
Boiling Point	168 °C (334 °F)	[6]
Density	0.869 g/cm ³ at 25 °C (77 °F)	[6]
Flash Point	> 100 °C (> 212 °F)	[7]
Hazard Statements	H227 (Combustible liquid)	[1]

Personal Protective Equipment (PPE)

To minimize exposure and ensure personal safety, the following personal protective equipment is mandatory when handling **Ethyl (E)-oct-2-enoate**.

PPE Category	Item	Specifications and Rationale
Eye and Face Protection	Safety Goggles	Protects against splashes and vapors that can cause eye irritation.[8][9]
Face Shield	To be worn over goggles when there is a significant splash hazard.[8][10]	
Hand Protection	Disposable Nitrile Gloves	Suitable for incidental contact. [8] Always inspect gloves before use.
Heavy-Duty Gloves	Recommended for prolonged or direct contact. Consult the manufacturer's compatibility chart for breakthrough times. [8]	
Body Protection	Standard Laboratory Coat	Protects clothing and skin from minor spills and splashes.[8]
Flame-Retardant Clothing	Recommended due to the combustible nature of the chemical.[6]	
Respiratory Protection	Not Generally Required	If work is conducted in a well-ventilated area or a chemical fume hood, respiratory protection is typically not needed.[8]
Air-Purifying Respirator	Required when vapors or aerosols are generated and engineering controls are insufficient.[6]	
Foot Protection	Closed-Toe Shoes	Protects feet from spills and falling objects.[8]

Operational Plan: Safe Handling Protocols

A systematic approach is crucial for minimizing risks associated with **Ethyl (E)-oct-2-enoate**.

Engineering Controls

- Ventilation: All work must be conducted in a well-ventilated laboratory, preferably within a chemical fume hood.[8]
- Safety Stations: An operational and easily accessible eyewash station and safety shower must be located in the immediate work area.[8]

Standard Operating Procedure

1. Preparation:

- Ensure the work area is clean and uncluttered.
- Verify that all necessary PPE is available and in good condition.[8]
- Review the experimental protocol to identify potential hazards.[8]
- Locate the nearest eyewash station, safety shower, and fire extinguisher.[8]

2. Handling:

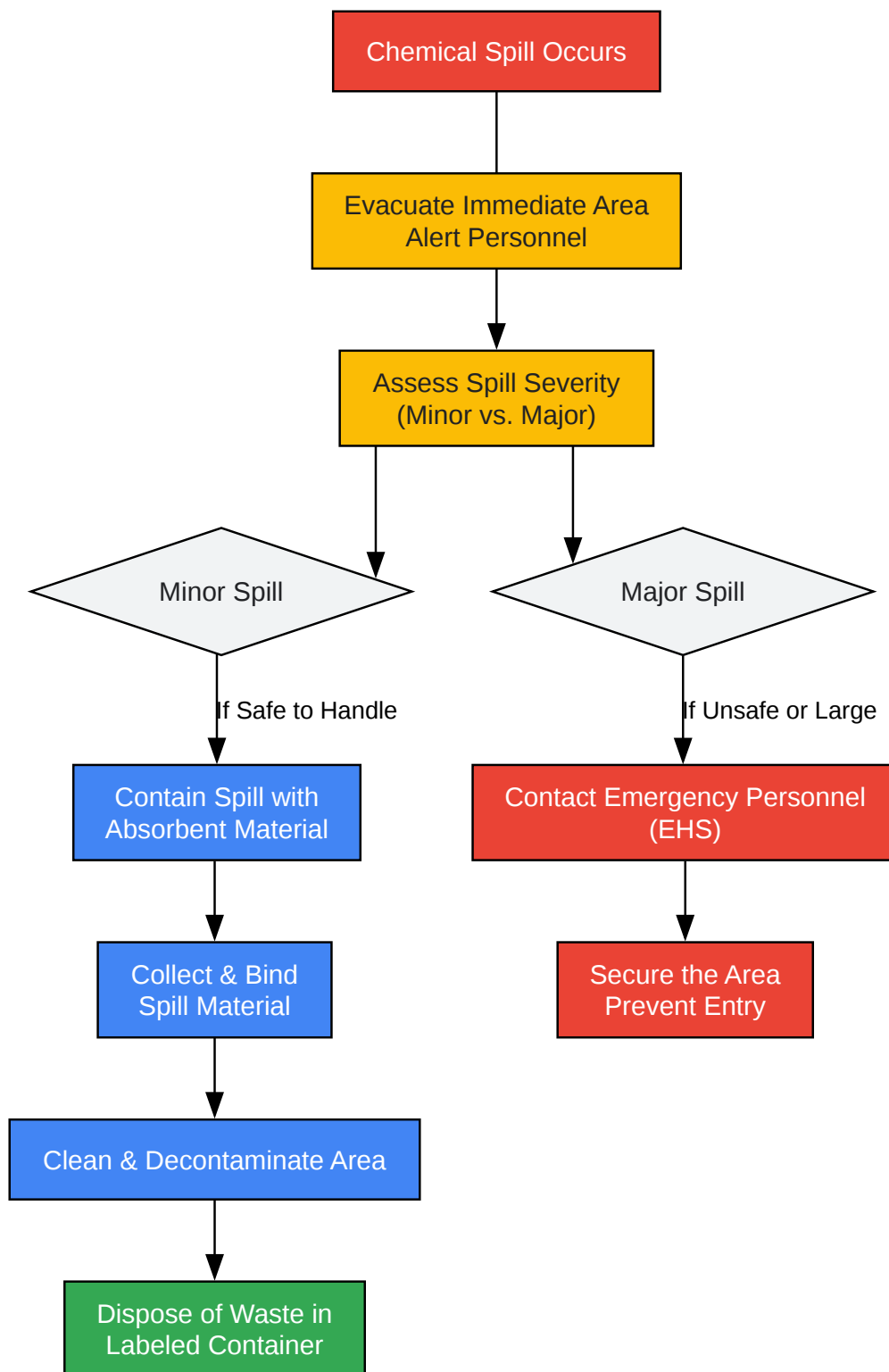
- Don the appropriate PPE as specified in the table above.
- Dispense the chemical carefully, avoiding the creation of aerosols.[8]
- Keep containers of **Ethyl (E)-oct-2-enoate** closed when not in use.[8]
- Use non-sparking tools and take precautionary measures against static discharge.[6]
- Keep the chemical away from heat and all sources of ignition.[6][11]

3. Post-Handling:

- Decontaminate the work surface with a suitable solvent, followed by washing with soap and water.[8]
- Remove PPE carefully to avoid cross-contamination.[8]
- Wash hands thoroughly with soap and water after removing gloves.[8]

Emergency Response: Chemical Spill Workflow

The following diagram outlines the procedural steps for responding to a chemical spill.



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Caption: Workflow for handling a chemical spill.

Disposal Plan

Proper disposal of **Ethyl (E)-oct-2-enoate** and its containers is critical to prevent environmental contamination and ensure regulatory compliance.

- Waste Collection:
 - Dispose of contents and containers in accordance with local, regional, and national regulations at an approved waste disposal plant.[\[6\]](#)
 - Do not dispose of **Ethyl (E)-oct-2-enoate** down the drain.[\[6\]](#)
 - Segregate chemical waste according to compatibility groups to avoid dangerous reactions.[\[12\]](#)
 - Store waste in clearly labeled, sealed, and undamaged containers.[\[12\]](#) The label must include the full chemical name and approximate concentration.[\[12\]](#)
 - Fill liquid waste containers to only 70-80% of their capacity to allow for vapor expansion.[\[12\]](#)
- Container Management:
 - Containers must be compatible with the chemical waste being stored.[\[12\]](#)
 - Empty containers may still contain hazardous residue and should be treated as hazardous waste. Do not pressurize, cut, weld, or expose empty containers to heat or ignition sources.[\[11\]](#)

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